

Essential Safety and Logistical Guidance for Handling 2-Azacyclononanone

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Compound of Interest

Compound Name: 2-Azacyclononanone

Cat. No.: B145865

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the use of **2-Azacyclononanone** (CAS No. 935-30-8), focusing on personal protective equipment (PPE), operational plans, and disposal procedures.

Chemical Hazards: **2-Azacyclononanone** is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is a skin irritant (H315), a serious eye irritant (H319), and may cause respiratory irritation (H335).^[1] Therefore, appropriate precautions must be taken to avoid exposure.

Personal Protective Equipment (PPE)

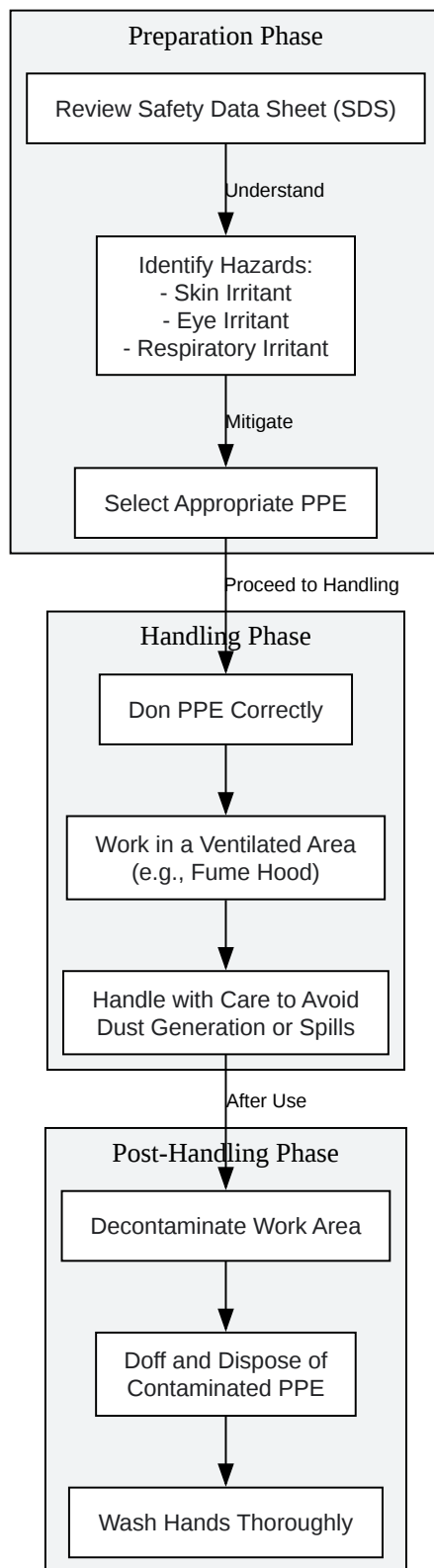
A comprehensive PPE strategy is crucial when working with **2-Azacyclononanone**. The following table summarizes the recommended PPE for various laboratory operations.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Solid Compound	Safety glasses with side shields or chemical splash goggles.	Nitrile or neoprene gloves. Double gloving is recommended.	Laboratory coat.	Recommended if handling large quantities or if dust is generated. An N95-rated respirator is a suitable minimum.
Preparing Solutions	Chemical splash goggles. A face shield is recommended if there is a significant splash risk.	Nitrile or neoprene gloves. Ensure gloves are compatible with the solvent being used.	Chemical-resistant laboratory coat or apron.	A respirator is recommended, especially if the solvent is volatile or the solution is being heated.
Running Reactions	Chemical splash goggles.	Nitrile or neoprene gloves.	Chemical-resistant laboratory coat.	Use of a certified fume hood is mandatory.
Purification (e.g., Chromatography)	Chemical splash goggles and a face shield.	Solvent-appropriate chemical resistant gloves.	Chemical-resistant laboratory coat.	Operations should be conducted in a well-ventilated area or fume hood.

Note: As no specific breakthrough time data for **2-Azacyclononanone** is available, it is recommended to change gloves frequently and immediately if they become contaminated.

Operational Plan: A Step-by-Step Workflow for Safe Handling

The following workflow provides a logical sequence for the safe handling of **2-Azacyclononanone** from receipt to disposal.



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References

- 1. Octahydro-2H-azonin-2-one | C₈H₁₅NO | CID 13632 - PubChem [pubchem.ncbi.nlm.nih.gov]
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